

An In-depth Technical Guide to 4-Iodo-3,5-dimethylphenyl acetate

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Compound of Interest

Compound Name: 4-Iodo-3,5-dimethylphenyl acetate

Cat. No.: B2635707

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 145235-84-3

This technical guide provides a comprehensive overview of **4-Iodo-3,5-dimethylphenyl acetate**, a halogenated aromatic ester of interest in synthetic chemistry and potentially in drug discovery. This document outlines its chemical properties, a detailed synthesis protocol for its precursor, a general method for its preparation, and contextual information regarding the potential applications of related compounds.

Chemical and Physical Properties

4-Iodo-3,5-dimethylphenyl acetate is a solid organic compound with the linear formula $C_{10}H_{11}IO_2$. While extensive experimental data is not widely published, key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	145235-84-3	
Linear Formula	$C_{10}H_{11}IO_2$	
Molecular Weight	290.1 g/mol	
Physical Form	Solid	

Note: Some properties are calculated or estimated based on chemical structure.

Synthesis and Experimental Protocols

The synthesis of **4-iodo-3,5-dimethylphenyl acetate** involves a two-step process: the iodination of 3,5-dimethylphenol to form the key intermediate, 4-iodo-3,5-dimethylphenol, followed by the esterification of this intermediate.

Step 1: Synthesis of 4-iodo-3,5-dimethylphenol

A detailed experimental protocol for the synthesis of the precursor, 4-iodo-3,5-dimethylphenol, has been described in the scientific literature. The following is a representative procedure adapted from published methods.

Experimental Protocol:

- **Reaction Setup:** To a solution of 3,5-dimethylphenol (1 equivalent) in a suitable solvent such as glacial acetic acid, add sodium iodide (1.1 equivalents).
- **Addition of Oxidizing Agent:** Slowly add an oxidizing agent, such as sodium hypochlorite solution (a slight excess), to the stirred mixture at a controlled temperature, typically at or below room temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction using an appropriate technique, such as thin-layer chromatography (TLC), until the starting material is consumed.
- **Work-up:** Upon completion, quench the reaction by adding a solution of sodium thiosulfate to remove any excess iodine.
- **Extraction:** Extract the product into an organic solvent like diethyl ether or ethyl acetate.
- **Purification:** Wash the organic layer with water and brine, dry it over an anhydrous salt (e.g., sodium sulfate), and concentrate it under reduced pressure. The crude product can be further purified by recrystallization or column chromatography to yield pure 4-iodo-3,5-dimethylphenol.

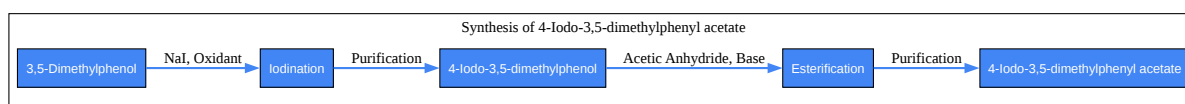
Step 2: Esterification to 4-Iodo-3,5-dimethylphenyl acetate

While a specific detailed protocol for the acetylation of 4-iodo-3,5-dimethylphenol is not readily available in the reviewed literature, a general and widely used method for the esterification of phenols can be applied. This typically involves the reaction of the phenol with an acetylating agent in the presence of a base.

General Experimental Protocol (Acetylation):

- **Reaction Setup:** Dissolve 4-iodo-3,5-dimethylphenol (1 equivalent) in a suitable aprotic solvent, such as dichloromethane or tetrahydrofuran.
- **Addition of Base and Acetylating Agent:** Add a base, such as triethylamine or pyridine (1.1-1.5 equivalents), to the solution. Cool the mixture in an ice bath and slowly add acetic anhydride or acetyl chloride (1.1-1.2 equivalents).
- **Reaction:** Allow the reaction to stir at room temperature until completion, which can be monitored by TLC.
- **Work-up:** Quench the reaction with water or a dilute aqueous acid solution.
- **Extraction and Purification:** Extract the product with an organic solvent, wash the organic layer sequentially with water, a dilute solution of a base (like sodium bicarbonate if an acid chloride was used), and brine. Dry the organic layer and concentrate it under reduced pressure to obtain the crude **4-Iodo-3,5-dimethylphenyl acetate**. Further purification can be achieved by chromatography or recrystallization if necessary.

Synthesis Workflow Diagram



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Caption: A simplified workflow for the two-step synthesis of **4-Iodo-3,5-dimethylphenyl acetate**.

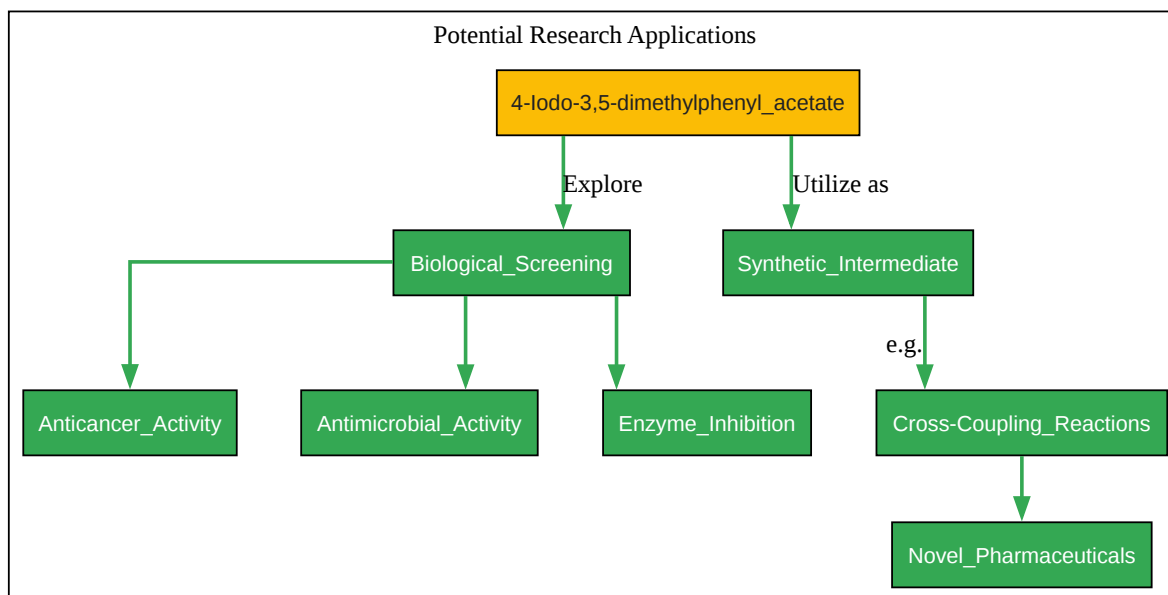
Potential Applications in Drug Development

While specific biological activities of **4-Iodo-3,5-dimethylphenyl acetate** are not extensively documented, the structural motifs present in this molecule are relevant to drug discovery and development.

- **Role of Iodinated Compounds:** Iodine is a key element in many pharmaceuticals and diagnostic agents.[1][2][3] The introduction of an iodine atom can significantly alter the pharmacokinetic and pharmacodynamic properties of a molecule.[4] For instance, iodinated compounds are widely used as contrast agents in medical imaging and as active pharmaceutical ingredients in various therapies.[1][3] The carbon-iodine bond can also serve as a handle for further synthetic modifications through cross-coupling reactions.
- **Biological Activity of Phenyl Acetates:** Phenyl acetate derivatives have been investigated for a wide range of biological activities.[5] Studies have shown that substituted phenyl acetates can exhibit activities such as anticancer, antimicrobial, and enzyme inhibition.[5] The nature and position of the substituents on the phenyl ring play a crucial role in determining the biological efficacy and selectivity of these compounds. For example, halogen-substituted phenyl acetic acid derivatives of progesterone have been shown to act as potent progesterone receptor antagonists.[6] Phenyl acetate itself is a metabolite with potential antineoplastic activity, inducing differentiation and apoptosis in tumor cells.[7]

The combination of an iodinated phenyl ring and an acetate ester group in **4-Iodo-3,5-dimethylphenyl acetate** suggests that this compound could be a valuable intermediate for the synthesis of more complex molecules with potential biological applications. Further research is warranted to explore its bioactivity and utility as a building block in medicinal chemistry.

Potential Research Directions



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Caption: Potential avenues for future research involving **4-Iodo-3,5-dimethylphenyl acetate**.

Conclusion

4-Iodo-3,5-dimethylphenyl acetate is a readily accessible compound through a two-step synthesis from commercial starting materials. While its specific biological profile remains to be fully elucidated, its structural features suggest potential as a valuable building block in the development of new therapeutic agents. This technical guide provides a foundational understanding of this compound to support further research and exploration by the scientific community.

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